

2-Undecanone: A Technical Guide to its Solubility in Organic Solvents and Water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Undecanone

Cat. No.: B123061

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **2-undecanone**, a versatile ketone utilized in various scientific and industrial applications, including as a fragrance, food flavoring, and insect repellent. Understanding its solubility profile is critical for formulation development, reaction chemistry, and environmental fate assessment. This document details its solubility in aqueous and organic media, outlines experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Core Physical and Chemical Properties

2-Undecanone (also known as methyl nonyl ketone) is a colorless to slightly yellow liquid with a characteristic fruity, floral odor.^[1] Its long hydrocarbon chain renders it largely nonpolar, a key determinant of its solubility characteristics.

Solubility Profile of 2-Undecanone

The solubility of **2-undecanone** is dictated by its molecular structure, which includes a polar carbonyl group and a long, nonpolar nine-carbon chain. This amphiphilic nature results in high solubility in organic solvents and very low solubility in water.

Solubility in Water

2-Undecanone is sparingly soluble in water. The large hydrophobic carbon chain limits its ability to form significant hydrogen bonds with water molecules.^{[2][3][4]} Quantitative studies

have reported its water solubility to be approximately 19.71 mg/L at 25°C (estimated) and 0.00179 g/100 mL (equivalent to 17.9 mg/L) at 25°C.

Solubility in Organic Solvents

2-Undecanone exhibits high solubility in a wide range of organic solvents.^{[5][6]} This is attributed to the favorable van der Waals interactions between its nonpolar alkyl chain and the organic solvent molecules. While precise quantitative data is not widely published, it is qualitatively described as soluble, highly soluble, or miscible in the following solvents.^{[2][3][4][5][6][7][8][9][10][11]} A semi-quantitative measure indicates that it is soluble in 2 parts of 70% alcohol.^[12]

Quantitative Solubility Data

The following tables summarize the available quantitative and qualitative solubility data for **2-undecanone**.

Table 1: Solubility of **2-Undecanone** in Water

Solvent	Temperature (°C)	Solubility
Water	25	19.71 mg/L (estimated)
Water	25	0.00179 g/100 mL

Table 2: Qualitative Solubility of **2-Undecanone** in Organic Solvents

Solvent	Qualitative Solubility
Acetone	Soluble/High Solubility[2][3][4][5][6][7][8][9][11]
Benzene	Soluble[2][3][4][7][11]
Chloroform	Soluble[2][3][4][7][9][11]
Dichloromethane	Soluble[9]
Dimethyl Sulfoxide (DMSO)	Soluble[9]
Ethanol	Soluble/High Solubility[2][3][4][7][8][11][13]
Ether (Diethyl Ether)	Soluble[7][8][11]
Ethyl Acetate	High Solubility[5][6][9]
n-Heptane	High Solubility[5][6]
Methanol	High Solubility[5][6]
p-Xylene	High Solubility[5][6]
Carbon Tetrachloride	Soluble[7]
Grease/Oil	Soluble[13]

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. The OECD Guideline 105 outlines two primary methods for determining water solubility: the column elution method for substances with low solubility and the flask method for substances with higher solubility. For organic solvents, the shake-flask method is a widely accepted standard.

Shake-Flask Method (Adapted from OECD Guideline 105)

This method is suitable for determining the solubility of **2-undecanone** in both water and organic solvents.

1. Principle: A surplus of **2-undecanone** is agitated in a chosen solvent at a constant temperature for a sufficient period to reach equilibrium. The concentration of **2-undecanone** in the saturated solution is then determined by a suitable analytical method.

2. Materials:

- **2-Undecanone** (high purity)
- Solvent of interest (e.g., water, ethanol, acetone)
- Constant temperature shaker or water bath
- Centrifuge
- Analytical instrument (e.g., Gas Chromatograph with a Flame Ionization Detector (GC-FID), High-Performance Liquid Chromatograph (HPLC))
- Volumetric flasks and pipettes
- Syringes and filters (if necessary)

3. Procedure:

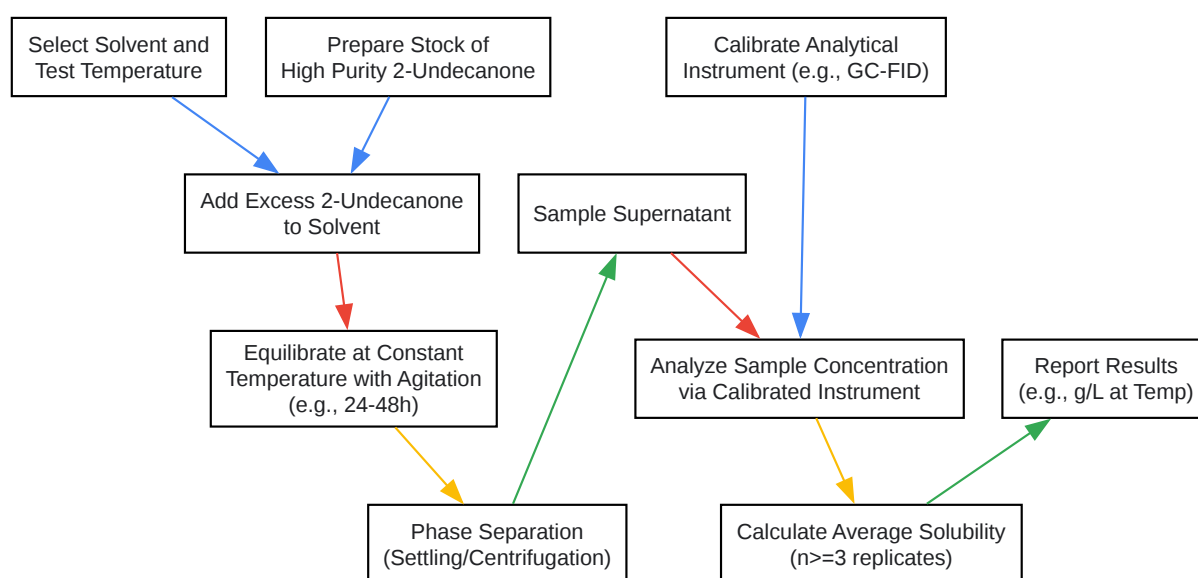
- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.
- Equilibration: An excess amount of **2-undecanone** is added to a known volume of the solvent in a flask. The flask is then sealed and agitated in a constant temperature bath (e.g., $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$). The agitation should be vigorous enough to ensure good mixing but not so vigorous as to cause emulsification. The equilibration time is determined from the preliminary test, but is typically 24-48 hours.
- Phase Separation: After equilibration, the mixture is allowed to stand at the test temperature to allow for the separation of the undissolved **2-undecanone**. Centrifugation at the same temperature is recommended to ensure complete separation of the solid/liquid phases.
- Sampling and Analysis: A sample of the clear, saturated supernatant is carefully withdrawn. The concentration of **2-undecanone** in the sample is then determined using a calibrated

analytical method such as GC-FID or HPLC.

- **Data Reporting:** The solubility is reported as the average of at least three replicate determinations, expressed in units such as g/L, mg/L, or mol/L.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of **2-undecanone** solubility using the shake-flask method.



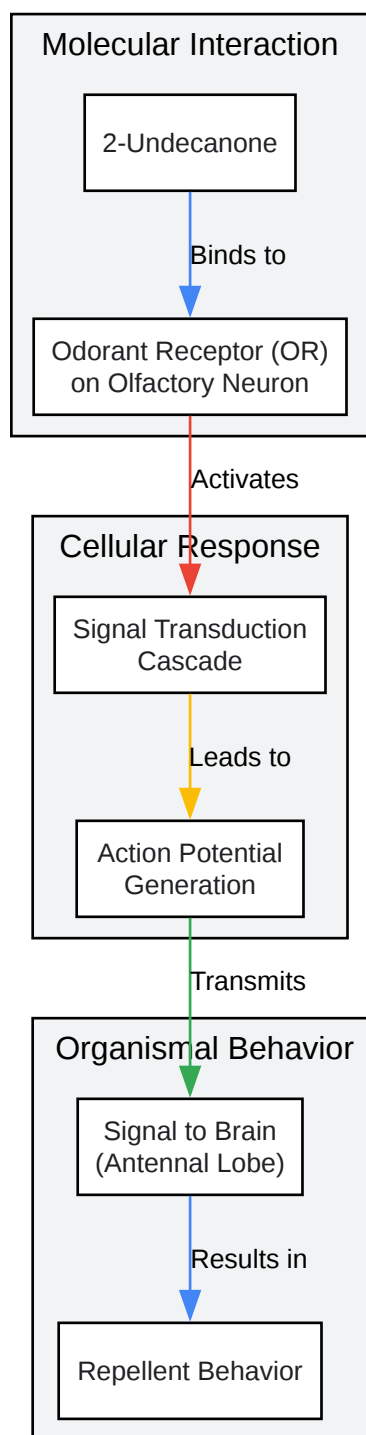
[Click to download full resolution via product page](#)

Workflow for Solubility Determination

Signaling Pathways and Logical Relationships

In the context of **2-undecanone**'s use as an insect repellent, its interaction with olfactory signaling pathways in insects is of primary interest. While detailed molecular pathways are a subject of ongoing research, the general mechanism involves the binding of **2-undecanone** to odorant receptors (ORs) on the dendrites of olfactory sensory neurons (OSNs). This binding event triggers a signal transduction cascade, leading to the generation of an action potential that is transmitted to the insect's brain, ultimately resulting in a repellent behavioral response.

The following diagram illustrates this simplified logical relationship.



[Click to download full resolution via product page](#)

Insect Repellency Logical Pathway

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Undecanone | 112-12-9 [amp.chemicalbook.com]
- 2. 2-undecanone, 112-12-9 [thegoodscentscompany.com]
- 3. NP-MRD: Showing NP-Card for 2-Undecanone (NP0044967) [np-mrd.org]
- 4. 2-undecanone, 112-12-9 [perflavory.com]
- 5. 2-Undecanone | lookchem [lookchem.com]
- 6. 2-Undecanone | 112-12-9 [chemicalbook.com]
- 7. 2-Undecanone | C₁₁H₂₂O | CID 8163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. 2-Undecanone | CAS:112-12-9 | High Purity | Manufacturer BioCrick [biocrick.com]
- 10. Methyl nonyl ketone [sitem.herts.ac.uk]
- 11. methyl nonyl ketone [chemister.ru]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. chembk.com [chembk.com]
- To cite this document: BenchChem. [2-Undecanone: A Technical Guide to its Solubility in Organic Solvents and Water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123061#2-undecanone-solubility-in-organic-solvents-and-water]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com